

A Comprehensive Technical Guide to the Physical Properties of 2-(Methylsulfonyl)ethanol

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Compound of Interest

Compound Name: 2-(Methylsulfonyl)ethanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **2-(Methylsulfonyl)ethanol**. The information is curated for researchers, scientists, and professionals in drug development who may utilize this compound as a reagent or building block in complex organic synthesis. This document summarizes key quantitative data, outlines general experimental protocols for property determination, and presents a logical workflow for these characterizations.

Core Physical and Chemical Data

2-(Methylsulfonyl)ethanol, also known as 2-Hydroxyethyl methyl sulfone, is an organosulfur compound with the chemical formula $C_3H_8O_3S$. It is recognized for its utility as a versatile building block in the synthesis of more complex sulfur-containing molecules. The compound typically appears as a white to almost white solid or a clear yellow liquid, depending on the ambient temperature. For long-term storage, it is recommended to keep it in a dry, well-sealed container at room temperature.

Quantitative Physical Properties

The following table summarizes the key physical properties of **2-(Methylsulfonyl)ethanol**, compiled from various sources.

Property	Value	Citations
Molecular Weight	124.16 g/mol	[1] [2]
Melting Point	31-33 °C	[1] [2]
Boiling Point	148-149 °C	[1] [2]
Density	1.33 g/cm ³	[1] [2]
Refractive Index	1.478-1.480	[1]
Flash Point	>110 °C (>230 °F)	[1]
Vapor Pressure	4.16E-06 mmHg at 25°C	[2]
pKa (Predicted)	13.61 ± 0.10	[1]
Water Solubility	Soluble	[1] [2]
Solubility (Organic)	Slightly soluble in Chloroform and Ethyl Acetate	[1]

Experimental Protocols for Physical Property Determination

While specific experimental protocols for the determination of the physical properties of **2-(Methylsulfonyl)ethanol** are not readily available in the literature, the following are generalized and widely accepted methods for organic compounds.

Melting Point Determination

The melting point of a solid organic compound is a key indicator of its purity.[\[3\]](#) A sharp melting point range (typically 0.5-1.0°C) is characteristic of a pure compound, whereas impurities tend to lower and broaden the melting range.[\[3\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[\[3\]](#)
- Capillary tubes (sealed at one end)[\[3\]](#)[\[4\]](#)

- Thermometer[3]
- Mortar and pestle (optional)[5]

Procedure:

- If the sample is not a fine powder, gently crush it using a mortar and pestle.[5]
- Introduce a small amount of the powdered sample into the open end of a capillary tube.[3]
- Tap the sealed end of the capillary tube on a hard surface to pack the sample into the bottom.[6]
- Place the capillary tube in the heating block of the melting point apparatus.[3][4]
- Heat the sample rapidly to determine an approximate melting point, then allow the apparatus to cool.[3]
- For an accurate measurement, heat the sample again at a slower rate (approximately 1-2°C per minute) as the temperature approaches the approximate melting point.[6]
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample has turned into a liquid (the end of the melting range).[6]

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the atmospheric pressure.[7]

Apparatus:

- Small test tube or fusion tube[7]
- Capillary tube (sealed at one end)[7][8]
- Thermometer[7][8]
- Heating apparatus (e.g., Thiele tube with heating oil or an aluminum block)[7][8]

- Rubber band or thread to attach the test tube to the thermometer.[\[7\]](#)

Procedure:

- Place a small amount of the liquid sample into the test tube.[\[9\]](#)
- Invert a capillary tube (sealed end up) and place it into the liquid in the test tube.[\[9\]](#)
- Attach the test tube to the thermometer, ensuring the sample is level with the thermometer bulb.[\[7\]](#)
- Immerse the assembly in a heating bath (e.g., Thiele tube).[\[7\]](#)
- Heat the apparatus slowly and uniformly.[\[8\]](#)
- Observe the capillary tube. As the liquid heats, a stream of bubbles will emerge from the open end of the capillary tube.[\[8\]](#)
- When a continuous and rapid stream of bubbles is observed, stop heating.[\[7\]](#)
- The boiling point is the temperature at which the bubbling ceases and the liquid begins to enter the capillary tube.[\[7\]](#)

Density Measurement

Density is the mass per unit volume of a substance.[\[10\]](#)

Apparatus:

- Volumetric flask or pycnometer[\[10\]](#)
- Analytical balance[\[11\]](#)

Procedure:

- Weigh a clean, dry volumetric flask with its stopper (W1).[\[10\]](#)
- Fill the flask to the calibration mark with the liquid sample, ensuring there are no air bubbles.

- Weigh the flask with the liquid and stopper (W2).
- The mass of the liquid is (W2 - W1).
- The density is calculated by dividing the mass of the liquid by the volume of the volumetric flask.

Refractive Index Measurement

The refractive index is a measure of how much light bends when it passes through a substance.[\[12\]](#)

Apparatus:

- Abbe refractometer[\[12\]](#)
- Dropper
- Solvent for cleaning (e.g., acetone or ethanol)
- Kimwipes or other soft tissue[\[12\]](#)

Procedure:

- Ensure the prism of the Abbe refractometer is clean and dry.[\[12\]](#)
- Place a few drops of the liquid sample onto the prism.[\[12\]](#)
- Close the prism and turn on the light source.[\[12\]](#)
- Adjust the handwheel to bring the light and dark boundary into the field of view.
- Turn the compensator dial to eliminate any color fringe and sharpen the boundary line.[\[12\]](#)
- Adjust the handwheel again to center the sharp boundary line on the crosshairs.[\[12\]](#)
- Read the refractive index value from the scale.[\[12\]](#)
- Clean the prism thoroughly with a suitable solvent and soft tissue after the measurement.[\[12\]](#)

Flash Point Determination

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air.[\[13\]](#)

Apparatus:

- Closed-cup flash point tester (e.g., Pensky-Martens)[\[14\]](#)[\[15\]](#)
- Thermometer[\[15\]](#)
- Ignition source[\[14\]](#)

Procedure:

- Pour the liquid sample into the test cup up to the marked level.[\[14\]](#)
- Place the lid on the cup, which is fitted with a thermometer and a stirrer.[\[14\]](#)
- Heat the sample at a slow, constant rate while stirring.[\[14\]](#)
- At regular temperature intervals, apply the ignition source to the vapor space through the opening in the lid.[\[13\]](#)
- The flash point is the lowest temperature at which the application of the ignition source causes a brief flash of the vapors.[\[13\]](#)

Solubility Testing

Solubility provides information about the polarity and functional groups present in a molecule.[\[16\]](#)

Apparatus:

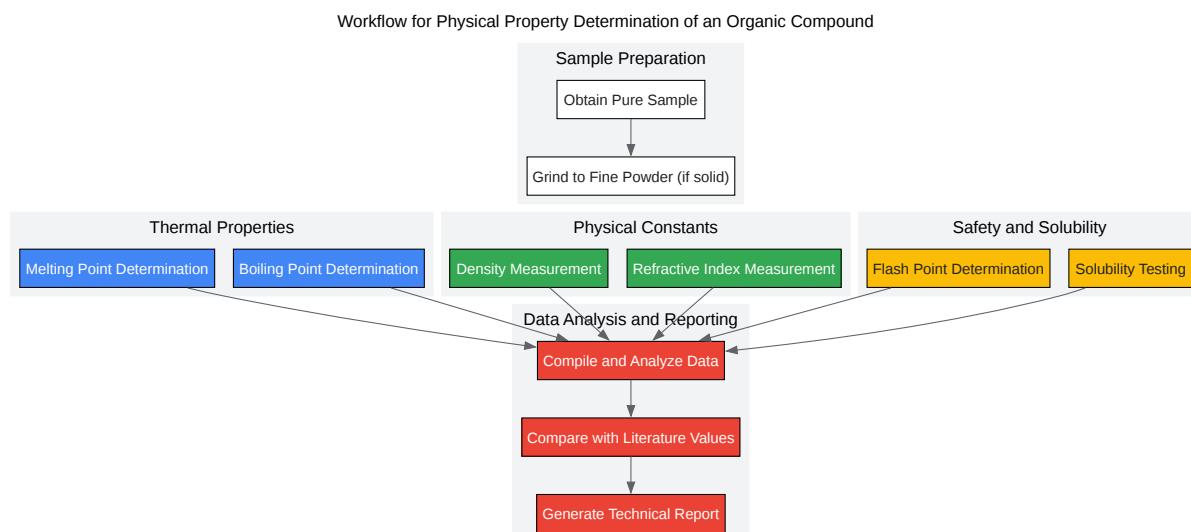
- Small test tubes[\[16\]](#)
- Stirring rod
- Solvents (e.g., water, 5% NaOH, 5% NaHCO₃, 5% HCl, organic solvents)[\[16\]](#)[\[17\]](#)

Procedure:

- Place a small, measured amount of the solute (e.g., 0.1 g of solid or 0.2 mL of liquid) into a test tube.[16]
- Add a measured volume of the solvent (e.g., 3 mL) in portions, shaking or stirring after each addition.[16]
- Observe if the solute dissolves completely to form a homogeneous solution.[18]
- If the substance is soluble in water, the pH of the solution can be tested with litmus paper to determine if it is acidic or basic.[17]
- If the substance is insoluble in water, its solubility in acidic and basic solutions can be tested to infer the presence of basic or acidic functional groups, respectively.[17]

Workflow for Physical Property Determination

The following diagram illustrates a general workflow for the characterization of the physical properties of an organic compound like **2-(Methylsulfonyl)ethanol**.



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Caption: A general workflow for determining the physical properties of an organic compound.

Biological Activity and Signaling Pathways

Based on available scientific literature, **2-(Methylsulfonyl)ethanol** is primarily utilized as a reagent and a versatile building block in organic synthesis. For instance, it is used in the

synthesis of phenols from aryl fluorides and in the preparation of 2-(methylsulfonyl)ethyl N,N-bis(2-chloroethyl)phosphorodiamidate. There is currently no substantial evidence to suggest its direct involvement in biological signaling pathways. Its relevance in drug development is therefore more likely as a synthetic intermediate rather than a pharmacologically active agent that modulates specific signaling cascades. Further research would be required to explore any potential biological activities.

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